

Chemo-Structural Analysis: 7-Chloro-4-(furan-3-yl)quinoline

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Compound of Interest

Compound Name: 7-Chloro-4-(furan-3-yl)quinoline

CAS No.: 179380-95-1

Cat. No.: B071863

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Physicochemical Profiling, Synthetic Utility, and Analytical Validation

Abstract This technical guide provides a comprehensive analysis of **7-Chloro-4-(furan-3-yl)quinoline**, a pharmacologically significant scaffold structurally related to 4-aminoquinoline antimalarials (e.g., chloroquine). Beyond the fundamental molecular weight, this document details the isotopic mass distribution critical for high-resolution mass spectrometry (HRMS), outlines a self-validating Suzuki-Miyaura synthetic protocol, and examines the molecule's physicochemical properties relevant to drug discovery.

Molecular Identity & Mass Spectrometry

For researchers utilizing this compound in quantitative assays or pharmacokinetic studies, relying solely on the average molecular weight is insufficient. The presence of a chlorine atom introduces a distinct isotopic signature that must be accounted for in mass spectrometry.

Fundamental Constants

Property	Value	Notes
IUPAC Name	7-Chloro-4-(furan-3-yl)quinoline	
CAS Number	179380-95-1	
Molecular Formula	C ₁₃ H ₈ ClNO	
Average Molecular Weight	229.66 g/mol	Used for molarity calculations (dosing).
Monoisotopic Mass	229.0294 Da	Based on ¹² C, ¹ H, ³⁵ Cl, ¹⁴ N, ¹⁶ O.
Exact Mass (M+2)	231.0265 Da	Based on ³⁷ Cl isotope contribution.

Isotopic Distribution (Mass Spec Signature)

In LC-MS/MS workflows, the chlorine atom creates a characteristic 3:1 intensity ratio between the molecular ion [M+H]⁺ and its isotope [M+H+2]⁺.

- Peak A (100% Relative Abundance): m/z 230.037 (Protonated ³⁵Cl species)
- Peak B (~32% Relative Abundance): m/z 232.034 (Protonated ³⁷Cl species)

Technical Insight: When setting Multiple Reaction Monitoring (MRM) transitions, select the ³⁵Cl monoisotopic peak (m/z ~230) as the precursor to maximize sensitivity, but monitor the ³⁷Cl peak during method development to confirm identity.

Synthetic Architecture: Suzuki-Miyaura Coupling

The most robust route to **7-chloro-4-(furan-3-yl)quinoline** utilizes a palladium-catalyzed cross-coupling between 4,7-dichloroquinoline and 3-furanboronic acid.

Regioselectivity Logic

The starting material, 4,7-dichloroquinoline, possesses two electrophilic sites.

- C4 Position: Highly reactive due to the electron-withdrawing effect of the quinoline nitrogen (para-position).
- C7 Position: Significantly less reactive to oxidative addition by Palladium(0).
- Result: The reaction proceeds selectively at C4, leaving the C7-chlorine intact (essential for biological activity).

Validated Protocol

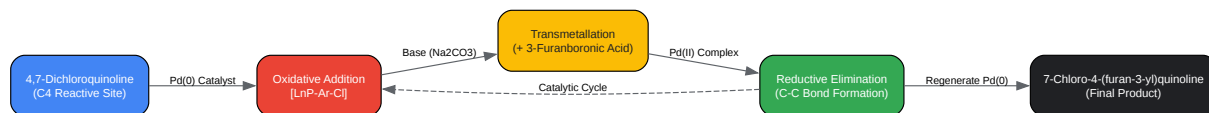
Reagents:

- Substrate: 4,7-Dichloroquinoline (1.0 equiv)
- Coupling Partner: 3-Furanboronic acid (1.2 equiv)
- Catalyst: $\text{Pd}(\text{PPh}_3)_4$ (5 mol%) or $\text{Pd}(\text{dppf})\text{Cl}_2$ (for sterically difficult cases)
- Base: 2M Na_2CO_3 (aqueous)
- Solvent: 1,4-Dioxane (degassed)

Workflow:

- Inertion: Purge reaction vessel with Nitrogen/Argon to prevent homocoupling of boronic acids.
- Addition: Dissolve 4,7-dichloroquinoline and catalyst in dioxane. Add base and boronic acid. [\[1\]](#)[\[2\]](#)[\[3\]](#)
- Reflux: Heat to 90–100°C for 4–12 hours.
- Monitoring: Monitor via TLC (Mobile Phase: Hexane/EtOAc 7:3). Look for the disappearance of the starting material ($R_f \sim 0.6$) and appearance of the fluorescent product ($R_f \sim 0.4$).

Reaction Pathway Diagram



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Figure 1: The catalytic cycle for the regioselective arylation of 4,7-dichloroquinoline. Note the preferential activation of the C4-Cl bond.

Physicochemical Properties & Druggability

This scaffold is a bioisostere of traditional 4-substituted quinolines. The furan ring introduces specific lipophilic and electronic modifications compared to a phenyl or amino group.

Descriptor	Value (Predicted)	Implication for Drug Design
cLogP	~3.8 – 4.2	Highly lipophilic. Likely requires formulation aids (e.g., cyclodextrins) for aqueous solubility.
TPSA	~26 Å ²	High membrane permeability; good blood-brain barrier (BBB) penetration potential.
H-Bond Acceptors	2 (Quinoline N, Furan O)	Potential interaction sites for kinase hinge regions or heme iron.
H-Bond Donors	0	Lack of donors improves permeability but may limit solubility.

Structure-Activity Relationship (SAR) Context: The 7-chloro substituent is critical for inhibiting hemozoin formation in malaria parasites (preventing heme detoxification). The furan-3-yl group

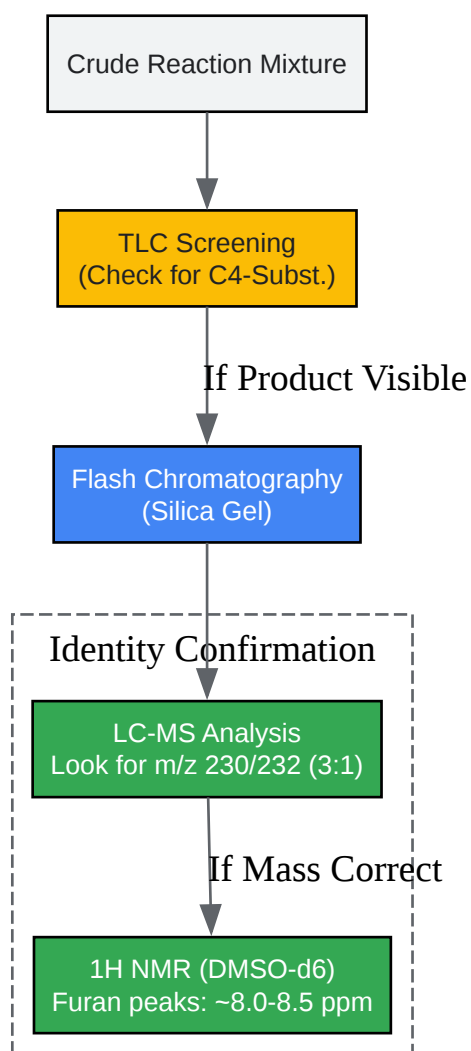
at C4 provides a planar aromatic system that can stack within the heme binding pocket or ATP-binding sites of kinases, while being metabolically distinct from a phenyl ring (prone to CYP450 oxidation).

Experimental Validation Protocols

HPLC Purity Check

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 5 μ m, 4.6 x 150mm).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (aromatic backbone) and 320 nm (quinoline conjugation).

Analytical Logic Diagram



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Figure 2: Quality Control workflow. The distinct chlorine isotope pattern in LC-MS serves as the primary gate before expensive NMR time is utilized.

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